

Comparative Analysis of Display Drivers: Toshiba TD-6301 and Sanyo LC7570

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TD-6301

Cat. No.: B10826828

[Get Quote](#)

For researchers, scientists, and professionals in drug development utilizing electronic instrumentation, the selection of appropriate components is critical for ensuring accuracy and reliability. This guide provides a detailed comparison of the Toshiba **TD-6301**, a versatile static display driver, and a potential alternative, the Sanyo LC7570. Due to the discontinuation of many older electronic components, identifying suitable replacements is a common challenge. This document aims to provide a data-driven comparison to aid in this process.

Performance Specifications

A quantitative comparison of the key electrical and functional characteristics of the **TD-6301** and LC7570 is presented below. Data has been compiled from the official datasheets for both components.

Feature	Toshiba TD-6301AP/AN	Sanyo LC7570
Supply Voltage (Vcc)	4.5V to 5.5V	4.5V to 5.5V
High-Level Input Voltage (VIH)	2.0V to Vcc	2.2V to Vcc
Low-Level Input Voltage (VIL)	0V to 0.8V	0V to 0.6V
Output Current	-	-
Segment (LED)	15mA (Typ)	-
Segment (VFD)	-	1.5mA (Typ)
Display Type Compatibility	LED, VFD, LCD	VFD
Number of Display Digits	3.5 digits (up to 1999)	4 digits
Data Input Format	Serial	Serial
Package Type	DIP28, QFP30	DIP24, QFP44

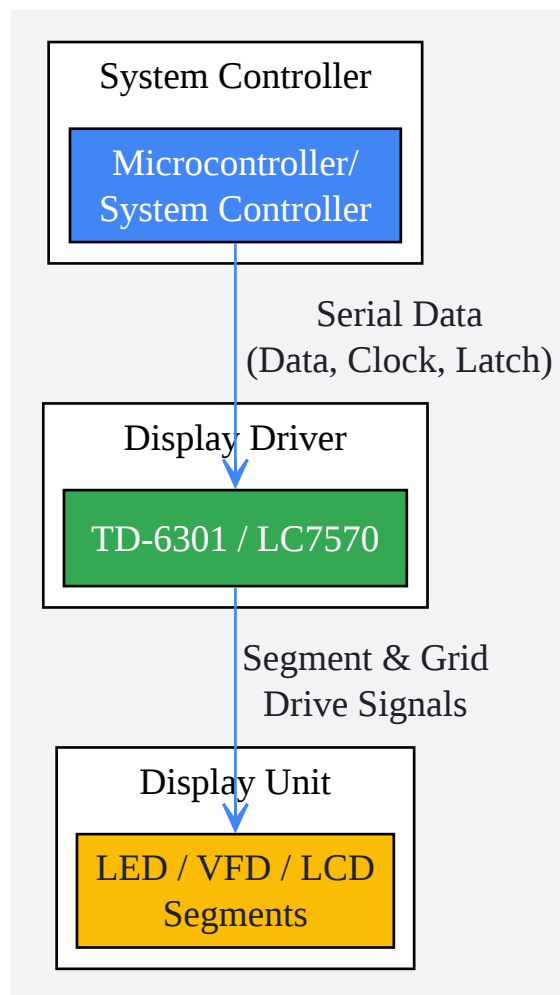
Experimental Protocols

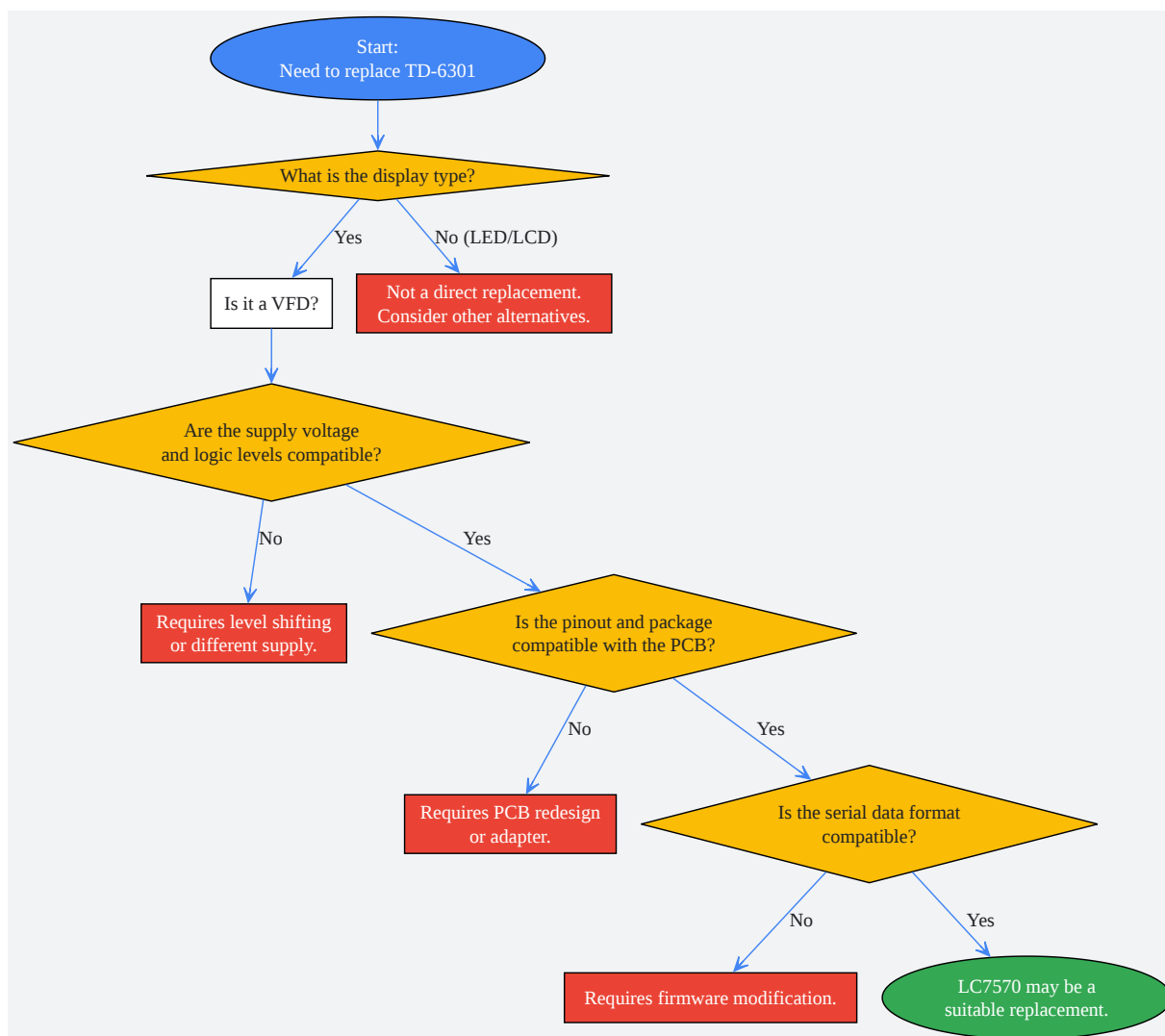
As direct experimental comparisons of these legacy components are not readily available in published literature, this guide relies on the specifications provided in their respective datasheets. The methodologies for key datasheet parameters are defined by the manufacturers as follows:

- **Electrical Characteristics:** These parameters, such as input voltage thresholds and output current capabilities, are typically determined by the manufacturer under standardized test conditions, including ambient temperature and supply voltage, to ensure consistent and reliable operation within the specified ranges.
- **Functional Characteristics:** The functionality of each driver, including the data transfer protocol and the number of displayable digits, is defined by the internal logic of the integrated circuit and is verified through functional testing by the manufacturer.

Signaling Pathway and Logic Diagrams

To visualize the operation and decision-making process related to these components, the following diagrams are provided.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Comparative Analysis of Display Drivers: Toshiba TD-6301 and Sanyo LC7570]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10826828#td-6301-cross-reference-and-equivalent-parts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com